

# Chemical structure and properties of Tenuifolside C

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## Compound of Interest

Compound Name: Tenuifolside C

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## Tenuifolside C: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tenuifolside C** is a naturally occurring oligosaccharide ester isolated from the roots of *Polygala tenuifolia* Willd. and has also been reported in *Polygala glomerata*.<sup>[1]</sup> This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and biological activities of **Tenuifolside C**, with a focus on its potential as a therapeutic agent. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and development.

## Chemical Structure and Physicochemical Properties

**Tenuifolside C** is characterized by a complex chemical structure, contributing to its distinct physicochemical properties.

### 2.1. Chemical Structure

The systematic IUPAC name for **Tenuifolside C** is [(2R,3S,4S,5R,6R)-3,4,5-trihydroxy-6-[(2S,3S,4R,5R)-4-hydroxy-2,5-bis(hydroxymethyl)-3-[(E)-3-(3,4,5-trimethoxyphenyl)prop-2-

enoyl]oxyoxolan-2-yl]oxyoxan-2-yl]methyl (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate.[1]

Table 1: Chemical Identifiers of **Tenuifolside C**

Identifier	Value
Molecular Formula	C <sub>35</sub> H <sub>44</sub> O <sub>19</sub> [1]
Molecular Weight	768.7 g/mol [1]
CAS Number	139726-37-7[1]
Canonical SMILES	<chem>COC1=CC(=CC(=C1O)OC)/C=C/C(=O)OC[C@H]2--INVALID-LINK--O[C@]3(--INVALID-LINK--CO)O)OC(=O)/C=C/C4=CC(=C(C(=C4)OC)OC)OC)CO)O)O"&gt;C@HO</chem>
Synonyms	(-)-Tenuifolside C, UNII-LVZ4W45F47[1]

## 2.2. Physicochemical Properties

Experimentally determined physicochemical data for **Tenuifolside C** is limited. The available information, including predicted values, is summarized in Table 2. It has been physically described as a yellow powder.[2]

Table 2: Physicochemical Properties of **Tenuifolside C**

Property	Value	Source
Physical State	Yellow powder	[2]
Boiling Point (Predicted)	980.4 ± 65.0 °C	PubChem
Density (Predicted)	1.51 ± 0.1 g/cm <sup>3</sup>	PubChem
pKa (Predicted)	9.75 ± 0.36	PubChem
Solubility	Soluble in DMSO	MedChemExpress

## Biological Activities and Mechanism of Action

**Tenuifolside C** has demonstrated a range of biological activities, highlighting its therapeutic potential.

### 3.1. Anti-inflammatory Activity

**Tenuifolside C** exhibits significant anti-inflammatory properties. In a study using lipopolysaccharide (LPS)-stimulated bone marrow-derived dendritic cells (BMDCs), **Tenuifolside C** inhibited the production of the pro-inflammatory cytokines Interleukin-6 (IL-6) and Tumor Necrosis Factor-alpha (TNF- $\alpha$ ). The half-maximal inhibitory concentrations (IC<sub>50</sub>) for these activities are presented in Table 3.[\[2\]](#)

Table 3: Anti-inflammatory Activity of **Tenuifolside C**

Cytokine	IC <sub>50</sub> ( $\mu$ M)	Cell Line
IL-6	0.24 $\pm$ 0.06 <a href="#">[2]</a>	LPS-stimulated BMDCs
TNF- $\alpha$	1.04 $\pm$ 0.12 <a href="#">[2]</a>	LPS-stimulated BMDCs

### 3.2. Enzyme Inhibition

**Tenuifolside C** has been identified as an inhibitor of two key enzymes:

- Lactate Dehydrogenase (LDH): It is a targeted inhibitor of lactate dehydrogenase.[\[3\]](#)
- Cytochrome P450 2E1 (CYP2E1): **Tenuifolside C** significantly inhibits the activity of CYP2E1, an enzyme involved in the metabolism of various xenobiotics.[\[4\]](#)

Quantitative data (e.g., IC<sub>50</sub> values) for the inhibition of LDH and CYP2E1 by **Tenuifolside C** are not readily available in the reviewed literature.

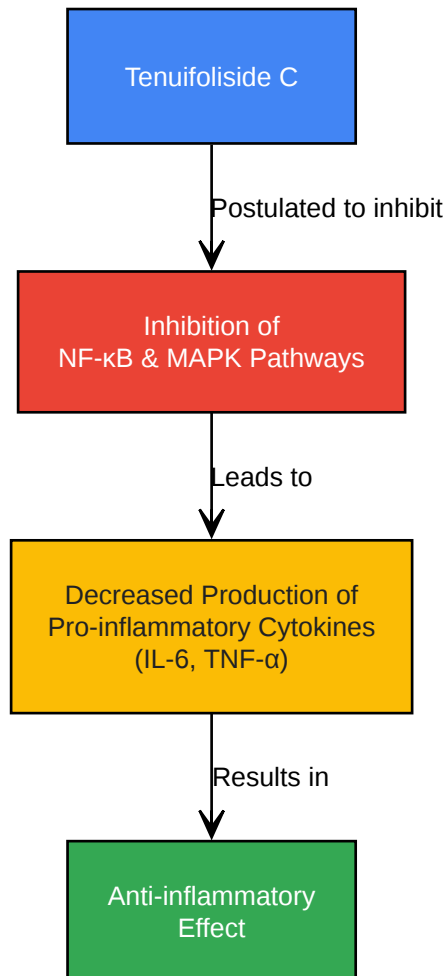
### 3.3. Postulated Mechanism of Action: Involvement of NF- $\kappa$ B and MAPK Signaling Pathways

While direct studies on the signaling pathways modulated by **Tenuifolside C** are limited, the mechanisms of action for structurally related compounds isolated from *Polygala tenuifolia*, such as Tenuifolside A, have been investigated. These studies suggest the involvement of the

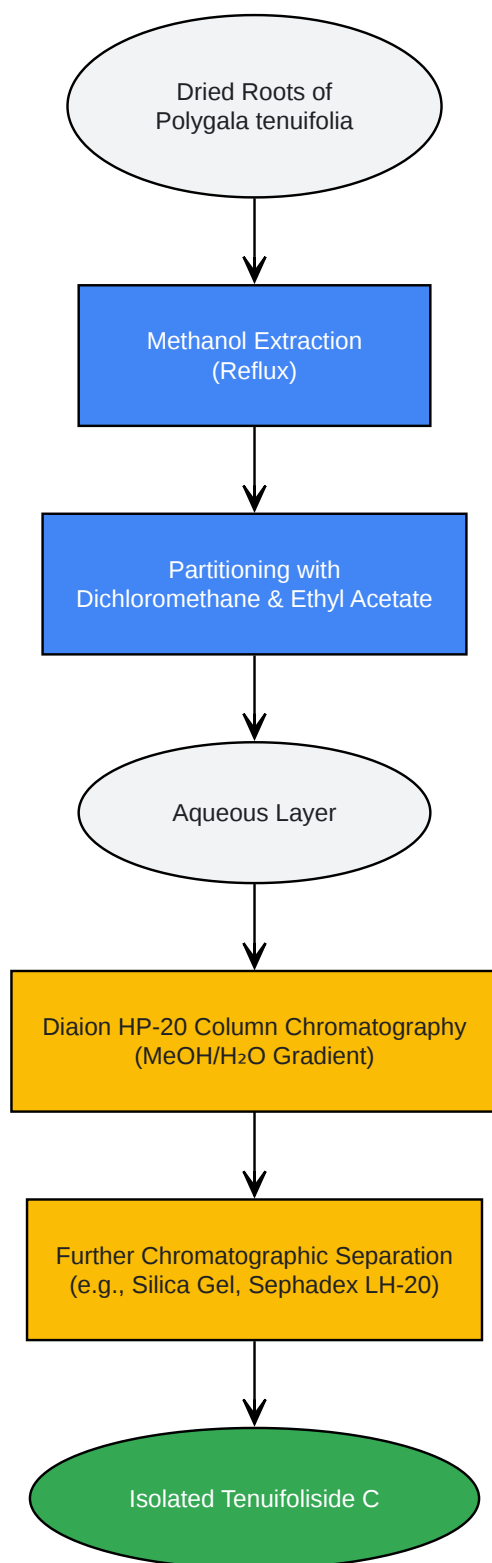
Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways in their anti-inflammatory effects.[5][6] It is plausible that **Tenuifolside C** shares a similar mechanism of action.

The logical relationship for the anti-inflammatory action is depicted below.

## Logical Flow of Tenuifoliside C's Anti-inflammatory Action



## Extraction and Isolation Workflow

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